

2,2,2-Trifluoroethylamine boiling point and melting point

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Compound of Interest

Compound Name: 2,2,2-Trifluoroethylamine

Cat. No.: B1214592

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An In-Depth Technical Guide to the Physicochemical Properties of **2,2,2-Trifluoroethylamine**

Introduction

2,2,2-Trifluoroethylamine (TFEA) is a volatile organic compound with the chemical formula $\text{CF}_3\text{CH}_2\text{NH}_2$.^{[1][2]} It serves as a crucial intermediate in the synthesis of various agrochemicals and pharmaceuticals.^[1] For instance, it is used in the preparation of insecticides, miticides, and herbicides.^[1] In the pharmaceutical industry, it is a building block for compounds aimed at treating a range of conditions affecting the central nervous system, cardiovascular system, and more.^[1] This guide provides a detailed overview of the boiling and melting points of **2,2,2-Trifluoroethylamine** and its hydrochloride salt, along with the experimental protocols for their determination and synthesis.

Physicochemical Data

The physical properties of **2,2,2-Trifluoroethylamine** and its common salt form, **2,2,2-Trifluoroethylamine** hydrochloride, are summarized below. These values are critical for researchers and professionals in drug development for designing reaction conditions, purification procedures, and storage protocols.

Compound	CAS Number	Boiling Point (°C)	Melting Point (°C)
2,2,2-Trifluoroethylamine	753-90-2	36 - 38	Not available
2,2,2-Trifluoroethylamine hydrochloride	373-88-6	Not available	220 - 222 (sublimes)

References:[\[3\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocols

Determination of Melting Point

The melting point of a solid compound is a key indicator of its purity. Pure crystalline solids typically exhibit a sharp melting point, while impurities tend to broaden the melting range and lower the melting point.

Apparatus: Mel-Temp apparatus or similar heated metal block, glass capillary tubes, thermometer.

Procedure:

- A small amount of the dried, solid sample (e.g., **2,2,2-Trifluoroethylamine** hydrochloride) is packed into a glass capillary tube.
- The capillary tube is placed in the heating block of the apparatus, adjacent to a calibrated thermometer.
- The sample is heated at a controlled rate. Initially, a faster rate can be used to approach the expected melting point.
- As the temperature nears the melting point, the heating rate is reduced to approximately 1-2°C per minute to ensure thermal equilibrium.
- The temperature at which the first drop of liquid appears is recorded as the start of the melting range.

- The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For a substance like **2,2,2-Trifluoroethylamine** hydrochloride, the point of sublimation would also be noted.^{[3][4]}

Determination of Boiling Point

The boiling point is determined for liquid substances like **2,2,2-Trifluoroethylamine**.

Apparatus: Thiele tube, thermometer, capillary tube, sample.

Procedure (Thiele Tube Method):

- A small amount of the liquid sample is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube with the liquid.
- The test tube is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point oil.
- The Thiele tube is heated gently, causing the air trapped in the capillary tube to expand and slowly bubble out.
- Heating is continued until a steady stream of bubbles emerges from the capillary.
- The heat source is then removed, and the oil bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point. This is the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Synthesis of 2,2,2-Trifluoroethylamine

One documented method for the preparation of **2,2,2-Trifluoroethylamine** involves the reaction of 1,1,1-trifluoro-2-chloroethane with ammonia.^[6]

Reactants and Conditions:

- 1,1,1-trifluoro-2-chloroethane dissolved in glycerin.

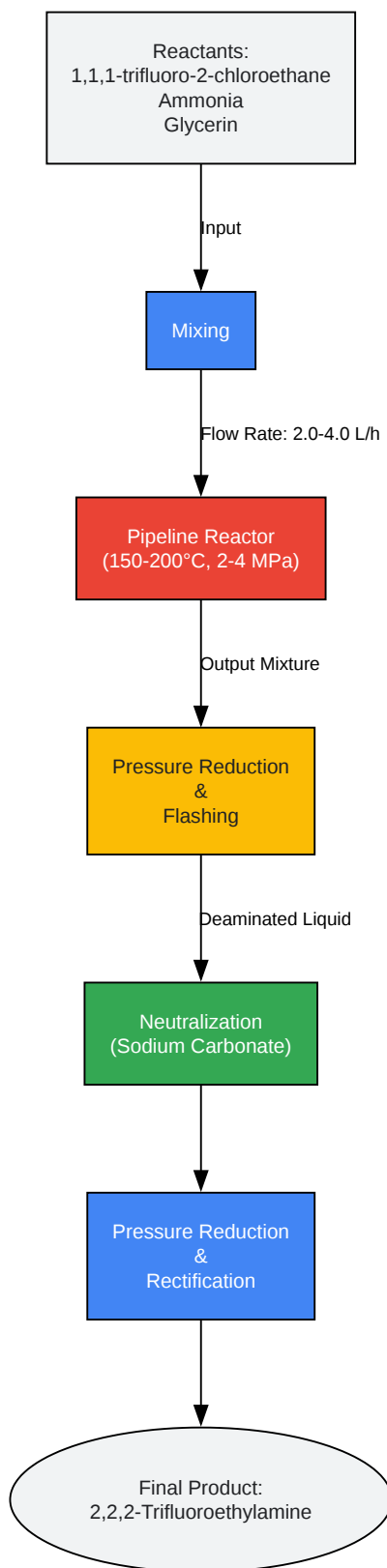
- Ammonia (30-100 wt%).
- Molar ratio of ammonia to 1,1,1-trifluoro-2-chloroethane: 8-15:1.
- Reactor: Pipeline-type reactor.
- Temperature: 150-200°C.
- Pressure: 2-4 MPa.
- Reaction Time: 20-30 minutes.

Procedure:

- A solution of 1,1,1-trifluoro-2-chloroethane in glycerin is mixed with ammonia.[6]
- The mixture is fed into a pipeline reactor and heated to 150-200°C under 2-4 MPa of pressure for 20-30 minutes.[6]
- The resulting mixed solution containing **2,2,2-Trifluoroethylamine** is subjected to pressure reduction and flashing to remove ammonia.[6]
- The deaminated liquid is neutralized with sodium carbonate.[6]
- The final product, **2,2,2-Trifluoroethylamine**, is obtained by pressure reduction and rectification of the neutralized solution.[6] This method has been reported to achieve product yields of up to 97.8%.[6]

Workflow Visualization

The following diagram illustrates the logical workflow for the synthesis and purification of **2,2,2-Trifluoroethylamine** as described in the experimental protocol.



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Caption: Synthesis and Purification Workflow for **2,2,2-Trifluoroethylamine**.

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References

- 1. Trifluoroethylamine (2,2,2-TRIFLUOROETHANAMINE, 'Ethylamine, 2,2,2-trifluoro-') CAS:753-90-2 [kangmei.com]
- 2. 2,2,2-Trifluoroethylamine 99.5 753-90-2 [sigmaaldrich.com]
- 3. 2,2,2-三氟乙胺 盐酸盐 98% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 2,2,2-Trifluoroethylamine hydrochloride | 373-88-6 [chemicalbook.com]
- 5. 2,2,2-Trifluoroethylamine, 99.5% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 6. CN101973888B - Preparation method of 2,2,2-trifluoroethylamine - Google Patents [patents.google.com]
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